

Proper Disposal of Drisapersen: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Drisapersen	
Cat. No.:	B13920748	Get Quote

Absence of specific manufacturer guidelines necessitates a risk-based approach to the disposal of the investigational antisense oligonucleotide, **Drisapersen**. This document provides procedural guidance for researchers, scientists, and drug development professionals based on general principles of pharmaceutical waste management and the known chemical properties of phosphorothioate oligonucleotides.

As an investigational drug whose development was discontinued, specific disposal instructions from the manufacturer, BioMarin, are not publicly available. In the absence of a Safety Data Sheet (SDS) dedicated to **Drisapersen**, laboratory personnel must adhere to a comprehensive waste management strategy that combines regulatory standards for pharmaceutical waste with chemical degradation methods known to be effective for this class of compound.

Recommended Disposal Procedures for Drisapersen

For laboratory settings, a multi-step approach is recommended to ensure the safe disposal of **Drisapersen**, whether as an unused solution, in contaminated labware, or as residual material.

Step 1: Segregation and Initial Containment

Proper segregation of waste is the first critical step. All materials that have come into contact with **Drisapersen** should be considered pharmaceutical waste.

Unused Solutions: Collect in a dedicated, clearly labeled, and sealed waste container.



- Contaminated Labware: This includes vials, syringes, pipette tips, and gloves. These items should be collected in a designated hazardous waste container. Sharps, such as needles, must be disposed of in a puncture-resistant sharps container. [1][2]
- Personal Protective Equipment (PPE): Non-reusable gowns, gloves, and other PPE should be disposed of as hazardous waste.

Step 2: Chemical Inactivation (for liquid waste)

Given that **Drisapersen** is a phosphorothioate oligonucleotide, its chemical structure can be targeted for degradation. Research has shown that treatment with acidic solutions can effectively degrade these molecules.[3]

Experimental Protocol for Acidic Hydrolysis:

- Objective: To hydrolyze the phosphodiester and phosphorothioate linkages in **Drisapersen**, rendering it inactive.
- Materials:
 - Collected liquid **Drisapersen** waste.
 - Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄).
 - Appropriate PPE (acid-resistant gloves, safety goggles, lab coat).
 - Fume hood.
 - pH meter or pH strips.
- Procedure:
 - Working in a fume hood, slowly add a strong acid (e.g., HCl or H₂SO₄) to the liquid waste to lower the pH to approximately 1-2.
 - Gently stir the solution.



- Allow the acidic solution to stand for a minimum of 24 hours to ensure complete degradation.
- Neutralize the solution with a suitable base (e.g., sodium hydroxide) to a pH between 6 and 8 before final disposal.

Step 3: Final Disposal

The final disposal method will depend on the nature of the waste and local regulations.

- Treated Liquid Waste: Once neutralized, the treated liquid waste can typically be disposed of down the drain with copious amounts of water, provided this is in accordance with institutional and local wastewater regulations.
- Solid Waste and Sharps: All solid waste, including inactivated and absorbed liquid waste, and sharps containers must be disposed of through a licensed hazardous waste management company. These materials are generally incinerated.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department to ensure all local, state, and federal regulations are met.

Quantitative Data Summary

While no quantitative data for the specific disposal of **Drisapersen** is available, the following table summarizes relevant information for handling and storage, which are integral to safe management prior to disposal.

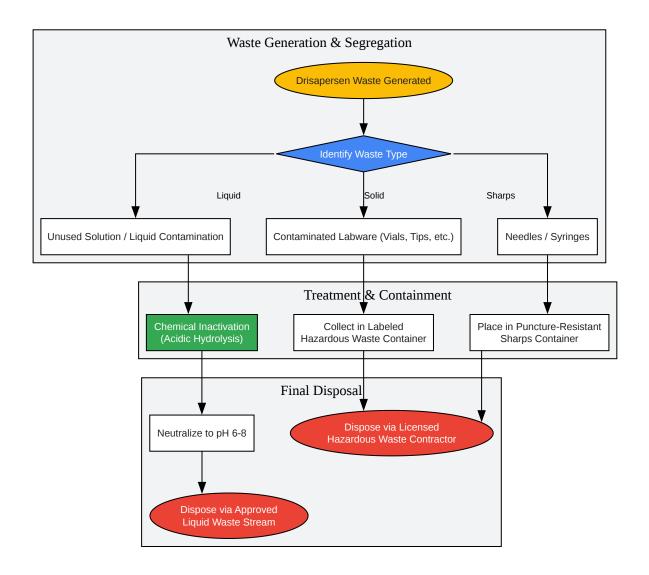
Parameter	Value	Source
Storage Temperature	2-8 °C (Refrigerated)	[4]
Storage Condition	In original packaging, protected from light	[4]
Vial Stability	24 months when refrigerated	[4]
Formulation	188.7 mg/mL solution	[4]



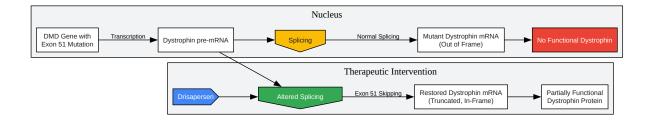
Drisapersen Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Drisapersen** waste in a laboratory setting.









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